

# **cis-1,3-Dimethylcyclohexane MSDS and safety precautions**

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## **Compound of Interest**

Compound Name: **cis-1,3-Dimethylcyclohexane**

Cat. No.: **B1347349**

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## **Technical Support Center: cis-1,3-Dimethylcyclohexane**

This technical support center provides essential safety information, troubleshooting guides, and frequently asked questions for researchers, scientists, and drug development professionals working with **cis-1,3-Dimethylcyclohexane**.

## **Safety Data Summary**

Below is a summary of the key safety and physical properties of **cis-1,3-Dimethylcyclohexane**.

## **Physical and Chemical Properties**

Property	Value	Source
CAS Number	638-04-0	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>8</sub> H <sub>16</sub>	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	112.21 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>
Appearance	Clear colorless liquid	<a href="#">[1]</a> <a href="#">[5]</a>
Odor	Like hexane	<a href="#">[1]</a> <a href="#">[5]</a>
Boiling Point	120-122 °C	<a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[6]</a>
Melting Point	-76 °C to 85°C (literature values vary)	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[7]</a>
Flash Point	6 °C (42.8 °F) - closed cup	<a href="#">[2]</a> <a href="#">[6]</a>
Density	0.784 g/mL at 25 °C	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[8]</a>
Vapor Pressure	21.5 - 40.5 mmHg (at 37.7 °C)	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Autoignition Temperature	583 °F	<a href="#">[2]</a>
Refractive Index	n <sub>20/D</sub> 1.423	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[8]</a>

## GHS Hazard Information

Hazard Class	Category	Signal Word	Hazard Statement
Flammable Liquids	2	Danger	H225: Highly flammable liquid and vapor
Aspiration Hazard	1	Danger	H304: May be fatal if swallowed and enters airways

Source:[\[1\]](#)

## Troubleshooting Guide

## Q1: My reaction involving **cis-1,3-Dimethylcyclohexane** is showing unexpected byproducts. What could be the cause?

A1: Unexpected byproducts can arise from several sources. Consider the following:

- **Purity of cis-1,3-Dimethylcyclohexane:** Ensure you are using a high-purity grade of the solvent. Lower purity grades may contain isomers (trans-1,3-dimethylcyclohexane, other dimethylcyclohexane isomers) or residual starting materials from its synthesis, which could participate in side reactions.
- **Reaction Conditions:** **cis-1,3-Dimethylcyclohexane** is highly flammable. Ensure your reaction is not overheating, as thermal decomposition could lead to unwanted products. Use appropriate temperature control.
- **Peroxide Formation:** Although not a notorious peroxide former, it is good practice with any cyclic ether or hydrocarbon to test for peroxides, especially if the container has been opened and stored for an extended period. Peroxides can initiate unintended radical reactions.

## Q2: I've noticed a slight pressure buildup in my sealed container of **cis-1,3-Dimethylcyclohexane**. Is this normal?

A2: Due to its low boiling point and high vapor pressure, slight pressure changes can occur with temperature fluctuations in a tightly sealed container. However, significant pressure buildup is a cause for concern.

- **Storage Temperature:** Store the container in a cool, well-ventilated area designated for flammable liquids.<sup>[4]</sup> Avoid storing it in direct sunlight or near heat sources.
- **Contamination:** If you suspect contamination, handle the container with extreme caution. Do not attempt to open a container that shows signs of significant pressure buildup or discoloration. Contact your institution's environmental health and safety (EHS) office for guidance on disposal.

## **Q3: I accidentally spilled a small amount of cis-1,3-Dimethylcyclohexane on the lab bench. What is the correct cleanup procedure?**

A3: For a small spill, follow these steps:

- Eliminate Ignition Sources: Immediately turn off any open flames, hot plates, or other potential ignition sources in the vicinity.[4][9]
- Ensure Ventilation: Work in a well-ventilated area. If the spill is in a poorly ventilated space, evacuate the area and contact your EHS office.
- Wear Appropriate PPE: At a minimum, wear safety goggles and chemical-resistant gloves (e.g., nitrile).
- Contain and Absorb: Use an inert absorbent material, such as sand, vermiculite, or a commercial sorbent pad, to soak up the spill.[9][10]
- Collect and Dispose: Carefully collect the absorbent material using non-sparking tools and place it in a sealed, properly labeled container for hazardous waste disposal.[4][9]
- Decontaminate: Clean the spill area with soap and water.

## **Frequently Asked Questions (FAQs)**

### **Q1: What are the primary hazards associated with cis-1,3-Dimethylcyclohexane?**

A1: The primary hazards are:

- Flammability: It is a highly flammable liquid and vapor.[1][6] Vapors can form explosive mixtures with air and may travel to a source of ignition and flash back.[9]
- Aspiration Hazard: If swallowed, it can enter the lungs and may be fatal.[1] Do not induce vomiting if ingested.[4]
- Skin Irritation: It can cause skin irritation.[1]

- Central Nervous System (CNS) Depression: Inhalation of high vapor concentrations may cause symptoms like headache, dizziness, tiredness, nausea, and vomiting.[5][9][10]

## Q2: What personal protective equipment (PPE) should I wear when handling **cis-1,3-Dimethylcyclohexane**?

A2: The following PPE is recommended:

- Eye/Face Protection: Wear tightly fitting safety goggles or a face shield.[4]
- Hand Protection: Wear chemical-impermeable gloves.[4] Always inspect gloves prior to use. [4]
- Skin and Body Protection: Wear a lab coat or other protective clothing. For larger quantities or situations with a high risk of splashing, consider fire/flame-resistant clothing.[4]
- Respiratory Protection: Use only in a well-ventilated area, such as a chemical fume hood. If exposure limits are exceeded, use a NIOSH-approved respirator with an organic vapor cartridge.[9]

## Q3: How should I properly store **cis-1,3-Dimethylcyclohexane**?

A3: Store in a tightly closed container in a dry, cool, and well-ventilated place.[4] Keep it away from heat, sparks, open flames, and other ignition sources.[6][9] The storage area should be designated for flammable liquids. Ground and bond containers and receiving equipment to prevent static discharge.[4][9]

## Q4: What is the correct procedure for disposing of waste **cis-1,3-Dimethylcyclohexane**?

A4: Waste **cis-1,3-Dimethylcyclohexane** is considered hazardous waste. It should be disposed of by a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[4] Do not discharge it into sewer systems.[4] Always follow your institution's and local regulations for hazardous waste disposal.

## Experimental Protocols

### Protocol 1: Safe Handling and Dispensing

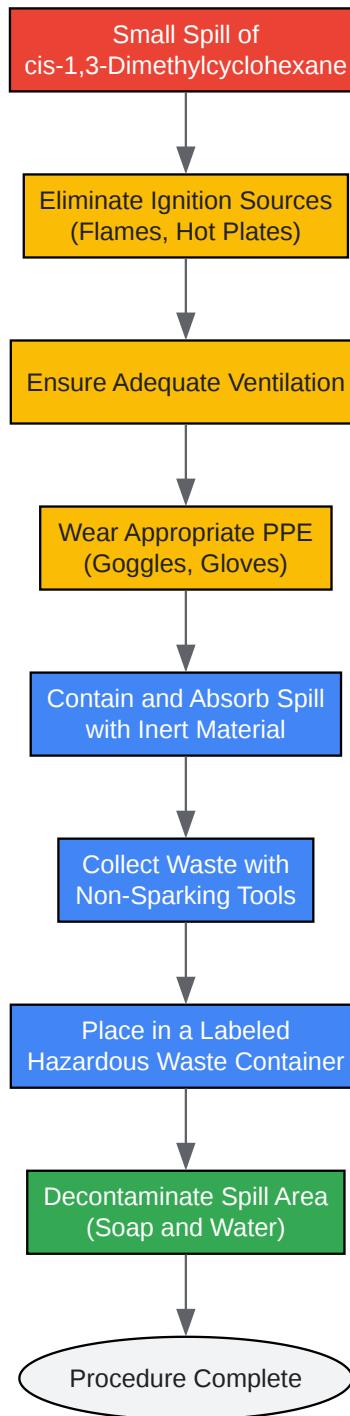
- Preparation: Before handling, ensure that a chemical fume hood is operational and that all necessary PPE is worn (safety goggles, lab coat, chemical-resistant gloves). Clear the workspace of any ignition sources.
- Grounding: If transferring from a larger container (e.g., a drum) to a smaller one, ensure both containers are properly grounded and bonded to prevent static electricity buildup.<sup>[4][9]</sup>
- Dispensing: Use only non-sparking tools for opening and closing containers.<sup>[4][9]</sup> Dispense the required amount slowly and carefully to avoid splashing.
- Sealing: After dispensing, securely close the container and return it to its designated storage location.
- Cleanup: Clean any minor drips or spills immediately with an appropriate absorbent material.

### Protocol 2: Preparation of a Standard Solution

- Pre-calculation: Determine the required volume of **cis-1,3-Dimethylcyclohexane** and the final volume of the solution to achieve the desired concentration.
- Tare Glassware: In a chemical fume hood, place a clean, dry volumetric flask on a balance and tare it.
- Dispensing: Carefully add the calculated mass of **cis-1,3-Dimethylcyclohexane** to the volumetric flask.
- Dilution: Dilute to the mark with a suitable solvent (ensure compatibility). Cap the flask and invert several times to ensure homogeneity.
- Labeling: Clearly label the solution with the name of the chemical, concentration, solvent, date of preparation, and your initials.
- Storage: Store the solution in a tightly sealed container in a flammable liquids cabinet.

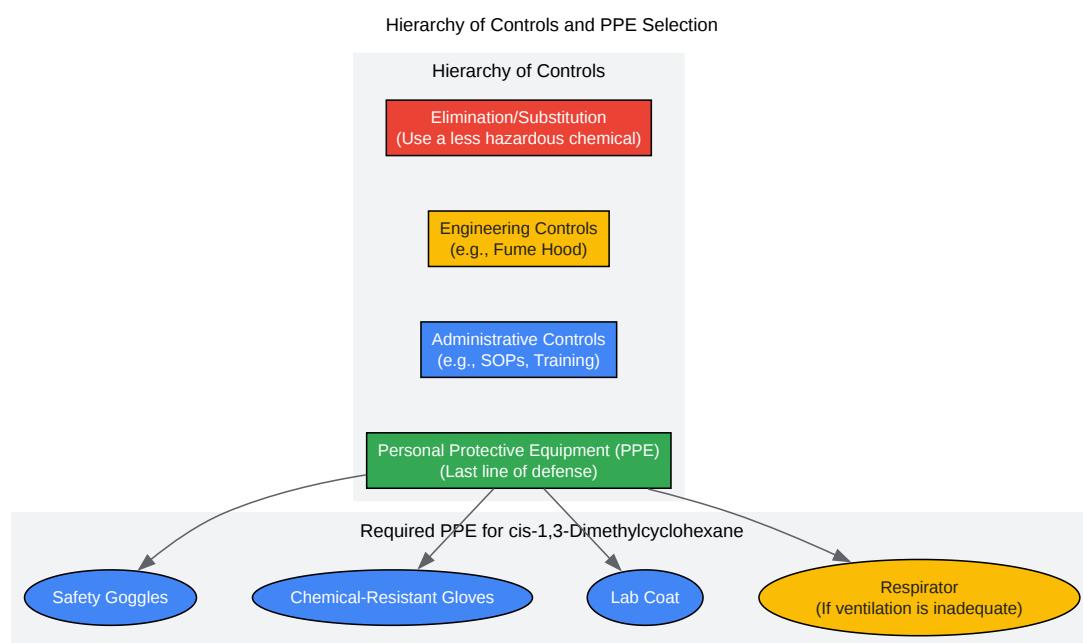
# Visualizations

Workflow for a Small Chemical Spill



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Caption: Workflow for handling a small chemical spill.



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Caption: Hierarchy of controls and PPE selection.

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